

An In-depth Technical Guide to the PgAFP Gene and its Molecular Characterization

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Penicillium chrysogenum Antifungal Protein (**PgAFP**), including its gene sequence, molecular characteristics, detailed experimental protocols for its study, and its mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals involved in the fields of mycology, molecular biology, and the development of novel antifungal therapeutics.

Introduction to PgAFP

PgAFP is a small, cysteine-rich, and basic antifungal protein produced by the fungus Penicillium chrysogenum strain RP42C. It exhibits inhibitory activity against several toxigenic molds, making it a person of interest for applications in food safety and agriculture. Belonging to the class of small, cysteine-rich proteins (SCPs) produced by ascomycetes, **PgAFP** shares structural and functional similarities with other antifungal proteins, such as Anafp from Aspergillus niger.

Molecular Characterization of the pgafp Gene and PgAFP Protein

The molecular attributes of the **pgafp** gene and its corresponding protein, **PgAFP**, have been elucidated through a combination of genetic and proteomic analyses. These key characteristics are summarized in the tables below.



Table 1: Molecular Characteristics of the pgafp Gene

Feature	Description	Reference
Organism	Penicillium chrysogenum strain RP42C	[1][2]
Gene Name	pgafp	[1][2]
Full Gene Sequence Length	404 base pairs	[1][2]
Coding Region Length	279 base pairs	[1][2]
Introns	Two introns of 63 bp and 62 bp	[1][2]
Precursor Protein Size	92 amino acids	[1][2]
Mature Protein Size	58 amino acids	[1][2]

Table 2: Physicochemical Properties of the PgAFP

Protein

Property	Value	Reference
Molecular Mass	6,494 Da	[1][2]
Isoelectric Point (pI)	9.22	[1][2]
Post-translational Modifications	No evidence of N- or O- glycosylations	[1][2]
Homology	79% identity to Anafp from Aspergillus niger	[1][2]

Experimental Protocols

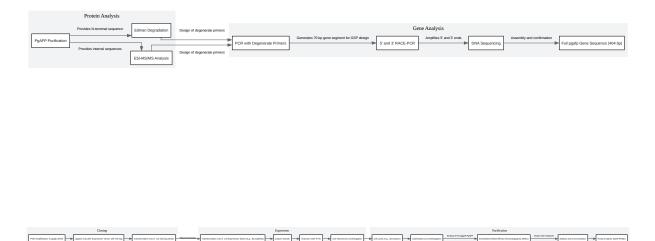
This section details the key experimental methodologies employed in the characterization of the **pgafp** gene and the **PgAFP** protein.

Gene Cloning and Sequencing

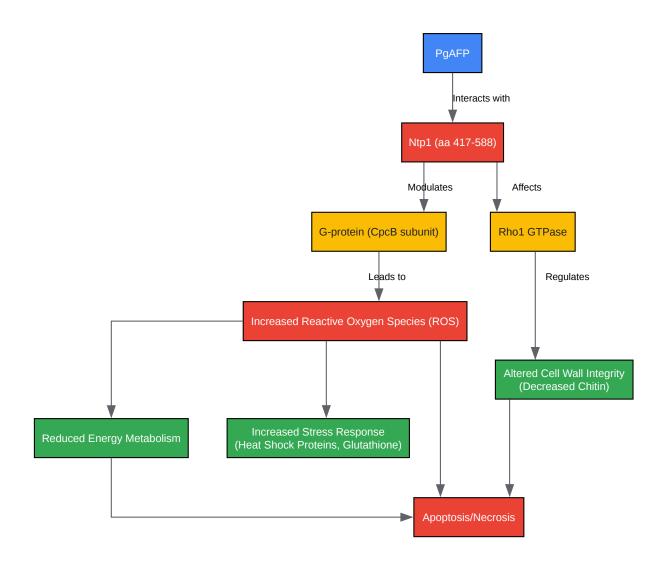


The full-length sequence of the **pgafp** gene was obtained through a combination of PCR with degenerate primers and Rapid Amplification of cDNA Ends (RACE)-PCR.

Workflow for **pgafp** Gene Identification:







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References







- 1. Characterization of the novel antifungal protein PgAFP and the encoding gene of Penicillium chrysogenum PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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